

Safe Disposal of 4-Chloro-6-ethylpyrimidine: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Chloro-6-ethylpyrimidine

CAS No.: 141602-25-7

Cat. No.: B138165

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For researchers, scientists, and drug development professionals, the proper management and disposal of chemical reagents like **4-Chloro-6-ethylpyrimidine** are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This guide provides a detailed, step-by-step plan for the safe handling and disposal of **4-Chloro-6-ethylpyrimidine**, emphasizing immediate safety protocols and operational logistics.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **4-Chloro-6-ethylpyrimidine** with the appropriate safety measures. This compound is a halogenated organic compound and should be treated as hazardous waste.[1]

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear tightly fitting safety goggles or a face shield, especially where there is a risk of splashing.[2]
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile or neoprene, ensuring they are compatible with chlorinated compounds.[1]

- **Body Protection:** A laboratory coat or other protective clothing is necessary to prevent skin exposure.[1]
- **Respiratory Protection:** Work in a well-ventilated area, preferably under a chemical fume hood, to avoid the inhalation of vapors.[3][4] If ventilation is inadequate or aerosols are generated, a NIOSH/MSHA-approved respirator may be required.[1]

In Case of Spills: In the event of a spill, absorb the material with an inert substance like sand or vermiculite.[3] Collect the absorbed material into a designated, sealed container for hazardous waste.[3] Prevent the chemical from entering drains or waterways.[2][3]

Quantitative Data Summary

The following table summarizes the known hazards and physical properties of **4-Chloro-6-ethylpyrimidine** and its fluorinated analog to inform safe handling and disposal procedures.

Property	Data
Chemical Name	4-Chloro-6-ethylpyrimidine
CAS Number	141602-25-7
Molecular Formula	C ₆ H ₇ ClN ₂
Boiling Point	207.9°C at 760 mmHg[5]
Flash Point	98.9°C[5]
Hazard Statements	Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335). [5]
Precautionary Statements	P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364, P403+P233, P405, P501.[5]

Step-by-Step Disposal Protocol

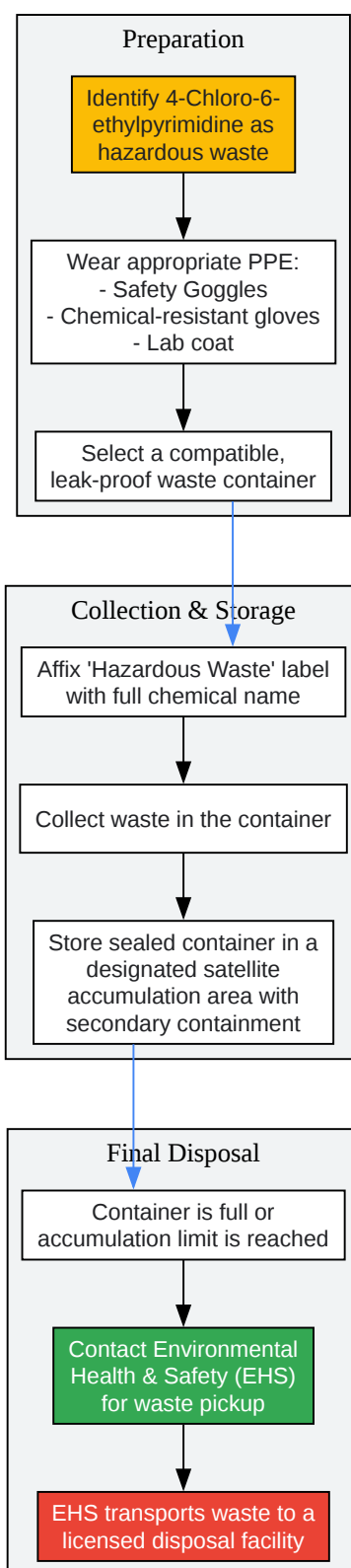
The disposal of **4-Chloro-6-ethylpyrimidine** must adhere to institutional and regulatory guidelines for hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[3]

- Waste Identification and Segregation:
 - Treat all **4-Chloro-6-ethylpyrimidine** waste, including contaminated materials like gloves, wipes, and silica gel, as hazardous waste.[1]
 - As a halogenated organic compound, it must be segregated from non-halogenated waste streams to facilitate proper disposal.[1][6]
- Container Selection and Labeling:
 - Use a chemically compatible, leak-proof container with a secure cap.[3] Polyethylene or glass containers are generally suitable.[3]
 - As soon as the first drop of waste is added, affix a "Hazardous Waste" label to the container.[7]
 - The label must include the full chemical name, "**4-Chloro-6-ethylpyrimidine**" (no abbreviations), and list all constituents and their approximate percentages if it is a mixture. [3]
- Waste Accumulation and Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area that is at or near the point of generation and under the control of the laboratory.[1]
 - Ensure the use of secondary containment to capture any potential leaks.[1]
 - Do not mix incompatible wastes. For example, do not store with strong acids or bases.[3]
- Disposal of Empty Containers:
 - An empty container that held **4-Chloro-6-ethylpyrimidine** must be triple-rinsed with a suitable solvent.[1]

- The rinsate from the first rinse must be collected and disposed of as hazardous waste.[1]
[8] For highly toxic chemicals, the first three rinses must be collected.[8]
- After triple-rinsing and air-drying, and with all labels defaced, the container may be disposed of as regular trash, though institutional policies may vary.[1]
- Disposal Request and Pickup:
 - Once the waste container is full, or if you have accumulated the maximum allowable amount of waste in your satellite area, arrange for a pickup from your institution's Environmental Health and Safety (EHS) department or their designated hazardous waste management service.[1]

Disclaimer: Specific chemical inactivation protocols for **4-Chloro-6-ethylpyrimidine** are not readily available. The recommended and safest disposal method is through a licensed hazardous waste disposal service. Always consult your institution's EHS department for specific protocols and to ensure full compliance with all federal, state, and local regulations.

Disposal Workflow



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Caption: A logical workflow for the proper disposal of **4-Chloro-6-ethylpyrimidine**.

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